

Proper Disposal Procedures for SLF1081851 (Trifluoroacetic Acid - TFA)

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Compound of Interest

Compound Name: SLF1081851 TFA

Cat. No.: B15569697

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The following provides essential safety and logistical information for the proper disposal of SLF1081851, which contains Trifluoroacetic Acid (TFA). These procedural, step-by-step guidelines are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal of this hazardous chemical.

Trifluoroacetic acid is a corrosive chemical that requires careful handling and disposal to prevent harm to personnel and the environment. It should never be disposed of down the drain.

[1] All waste containing TFA, including contaminated lab supplies, must be treated as hazardous waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE)	Specification
Gloves	Chemical-resistant gloves (nitrile gloves are suitable for low-volume applications).[1] Always check for leaks and impermeability before use.
Eye Protection	ANSI-approved chemical splash goggles are required.[1] A face shield may be necessary for high-volume applications.[1]
Body Protection	A lab coat, fully buttoned, is mandatory.[1]
Footwear	Closed-toe shoes must be worn at all times in the laboratory.[1]

All handling of TFA and its waste should be conducted within a properly functioning chemical fume hood.[1]

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all TFA waste, including unused solutions and rinsates, in a designated hazardous waste container.
 - Disposable items that have come into contact with TFA, such as pipette tips and gloves, must also be disposed of as hazardous waste.
- Waste Container Selection and Labeling:
 - Use a sturdy, leak-proof container made of compatible material such as glass or plastic.[2] Do not use metal containers.[1][3]
 - The container must have a tight-fitting cap to prevent leakage.[2]
 - Clearly label the container with a "Hazardous Waste" sticker or tag.[2]
 - The label must include the full chemical name, "Trifluoroacetic Acid," and a clear description of the waste contents.[2] Do not use abbreviations or chemical formulas on the

primary label.[1]

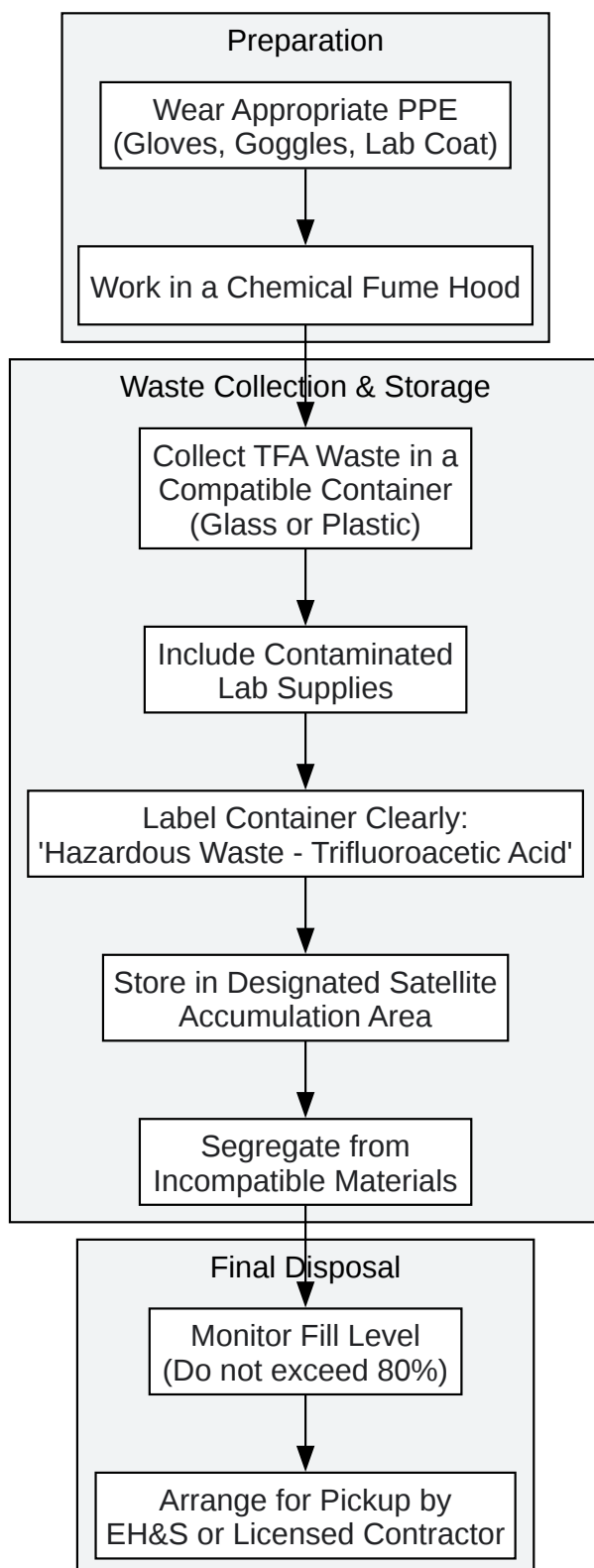
- Waste Storage and Segregation:
 - Store the waste container in a designated and properly signed satellite accumulation area.
[2]
 - Ensure the container is kept closed when not in use.[1][2]
 - Store the TFA waste separately from incompatible materials to avoid dangerous chemical reactions. Incompatible materials include:
 - Bases[3]
 - Oxidizing agents[1][3]
 - Reducing agents[3]
 - Acids[3]
 - Hydrides[2]
 - Metals[2][3]
 - Amines[3]
 - Store the container in a cool, dry, and well-ventilated area.[2]
- Arranging for Disposal:
 - Do not allow the waste container to become more than 80% full.[2]
 - Once the container is nearing capacity, arrange for its collection through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal service.[1][2]
 - Follow your institution's specific procedures for requesting a chemical waste pickup.[1]
- Spill Management:

- In the event of a small spill (<500 mL) inside a chemical fume hood, absorb the spill with an inert material like vermiculite or sand.^[2] Place the absorbent material in a sealed container for hazardous waste disposal.
- For larger spills or any spill outside of a fume hood, evacuate the area immediately and alert others.^[2] Contact your institution's emergency response team or EH&S for assistance.^{[1][2]}

Summary of Disposal Do's and Don'ts

Do's	Don'ts
Do wear appropriate PPE at all times.	Don't pour TFA waste down the drain. ^[1]
Do collect all TFA-contaminated materials as hazardous waste.	Don't use metal containers for waste collection. ^{[1][3]}
Do use clearly labeled, compatible waste containers. ^[2]	Don't mix TFA waste with incompatible chemicals. ^[1]
Do keep waste containers tightly sealed and stored in a designated area. ^[2]	Don't overfill waste containers (max 80% capacity). ^[2]
Do arrange for disposal through your institution's certified waste management service. ^[1]	Don't attempt to clean up large spills without proper training and equipment. ^[2]

Disposal Workflow Diagram



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